

An In-depth Technical Guide on the Physicochemical Properties of 3-Acetamidobenzoic Acid

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Compound of Interest

Compound Name: 3-Acetamidobenzoic acid

Cat. No.: B1265492

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This guide provides a comprehensive overview of the melting and boiling points of **3-Acetamidobenzoic acid**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of its physical properties, detailed experimental protocols for their determination, and illustrative diagrams of the experimental setups.

Physicochemical Data of 3-Acetamidobenzoic Acid

3-Acetamidobenzoic acid, a derivative of benzoic acid, is a compound of interest in various chemical and pharmaceutical research areas. An understanding of its physical properties, such as its melting and boiling points, is fundamental for its characterization, purification, and application.

Property	Value	Source
Melting Point	245.0 to 251.0 °C	[1]
248 °C	[1]	
250 °C	[2]	
248.0-255.0 °C	[3]	
249-252 °C	[4][5]	
Boiling Point	Not available	

Note: A specific boiling point for **3-Acetamidobenzoic acid** is not readily available in the provided search results. Given its high melting point and chemical structure, it is plausible that the compound decomposes at elevated temperatures before reaching a boiling point at atmospheric pressure.

Experimental Protocols for Property Determination

Accurate determination of melting and boiling points is crucial for the identification and purity assessment of chemical compounds. The following sections detail standard laboratory procedures for these measurements.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. Impurities typically cause a depression and broadening of the melting range.^{[6][7]}

Method 1: Capillary Method using a Melting Point Apparatus (e.g., Mel-Temp)

This is the most common and accurate method for determining the melting point of a solid organic compound.^{[6][8]}

Procedure:

- Sample Preparation:
 - Ensure the **3-Acetamidobenzoic acid** sample is completely dry and finely powdered.^[9]
 - Obtain a capillary tube, which is sealed at one end.
 - Press the open end of the capillary tube into the powdered sample to introduce a small amount of the solid.^[9]
 - Invert the tube and gently tap it on a hard surface to pack the solid into the sealed end. The packed sample height should be 2-3 mm for an accurate measurement.^{[7][9]}
- Apparatus Setup:

- Insert the capillary tube containing the sample into the heating block of the melting point apparatus.^[9]
- Position the thermometer correctly in the apparatus.
- Measurement:
 - Turn on the apparatus and set an initial rapid heating rate to quickly determine an approximate melting range.^{[6][7]}
 - Allow the apparatus to cool.
 - For an accurate measurement, start heating again at a slow rate, approximately 1-2°C per minute, when the temperature is about 15-20°C below the approximate melting point.^{[6][9]}
 - Observe the sample through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).^[6]

Method 2: Thiele Tube Method

This method utilizes a heated oil bath to provide a uniform temperature increase.^[6]

Procedure:

- Sample Preparation: Prepare the sample in a capillary tube as described in Method 1.
- Apparatus Setup:
 - Attach the capillary tube to a thermometer using a small rubber band or a piece of thread. The sample in the capillary should be level with the thermometer bulb.^{[10][11]}
 - Immerse the thermometer and the attached capillary tube in a Thiele tube containing a high-boiling point liquid, such as mineral oil. Ensure the open end of the capillary tube is above the liquid level.^[10]

- Measurement:
 - Gently heat the side arm of the Thiele tube with a Bunsen burner. The design of the tube allows for the circulation of the oil, ensuring uniform heating.[\[10\]](#)[\[12\]](#)
 - Observe the sample and the thermometer.
 - Record the temperature range over which the sample melts.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[13\]](#) Since **3-Acetamidobenzoic acid** is a solid at room temperature, its boiling point would need to be determined at reduced pressure to avoid decomposition. However, a general method for determining the boiling point of a liquid organic compound is described below.

Method: Capillary Method (Siwoloboff's Method) using a Thiele Tube

This micro-method is suitable for determining the boiling point of small quantities of a liquid.[\[12\]](#)
[\[14\]](#)

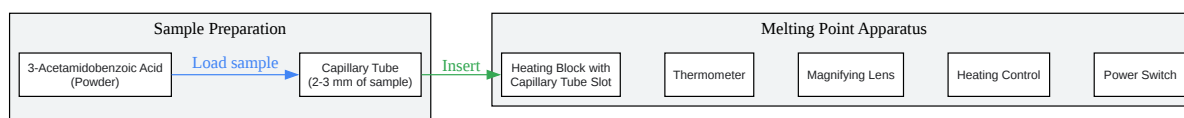
Procedure:

- Sample Preparation:
 - Place a few milliliters of the liquid into a small test tube (fusion tube).[\[10\]](#)[\[14\]](#)
 - Take a capillary tube and seal one end.
 - Place the sealed capillary tube, open end down, into the liquid in the test tube.[\[12\]](#)
- Apparatus Setup:
 - Attach the test tube to a thermometer.
 - Immerse the setup in a Thiele tube containing a heating liquid.[\[10\]](#)
- Measurement:

- Heat the Thiele tube gently.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[12]
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube.[10]

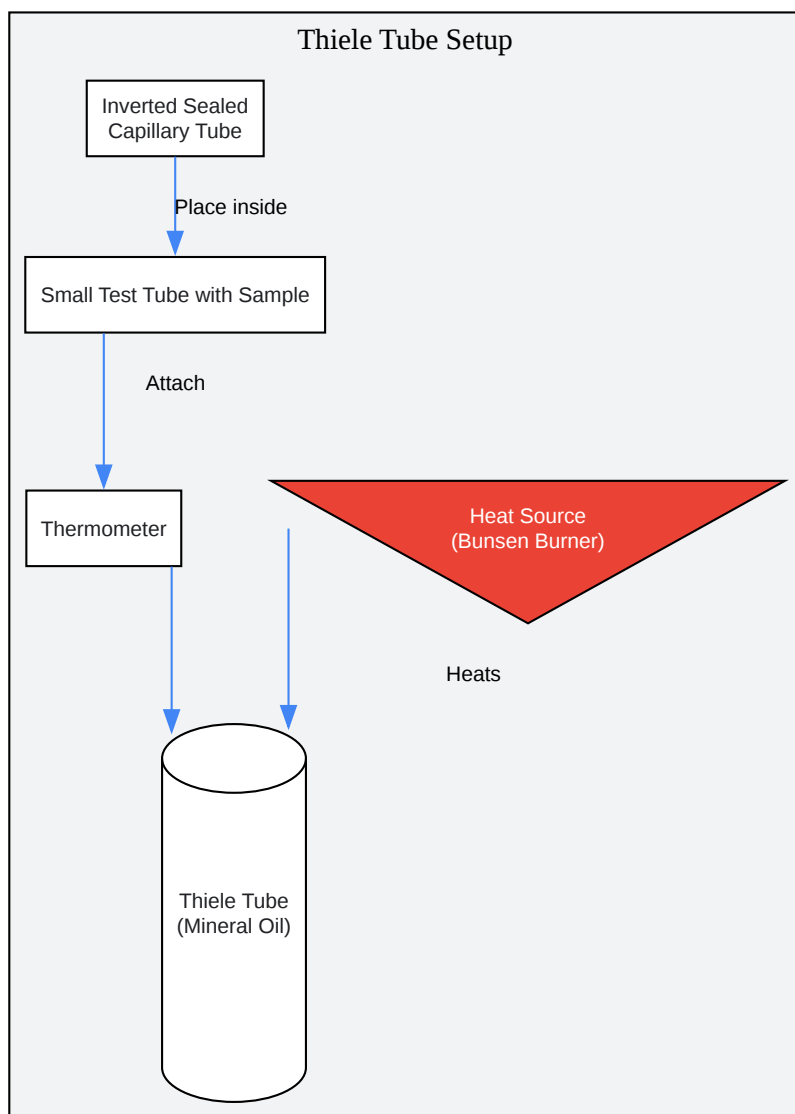
Visualizations

The following diagrams illustrate the experimental setups for melting and boiling point determination.



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Caption: Workflow for Melting Point Determination using a Capillary Apparatus.

**Procedure Steps**

1. Attach Test Tube to Thermometer
2. Immerse in Thiele Tube
3. Heat gently
4. Observe bubble stream
5. Cool and record temperature

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Caption: Experimental Setup for Boiling Point Determination using the Thiele Tube Method.

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